

A Comprehensive Technical Guide to 2-Chloro-6-fluoronitrobenzene

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Compound of Interest

Compound Name: 2-Chloro-6-fluoronitrobenzene

Cat. No.: B1304941

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CAS Number: 64182-61-2

This technical guide provides an in-depth overview of **2-Chloro-6-fluoronitrobenzene**, a pivotal chemical intermediate for professionals in research, development, and drug discovery. The document details its physicochemical properties, synthesis protocols, key applications, and safety information.

Physicochemical and Structural Data

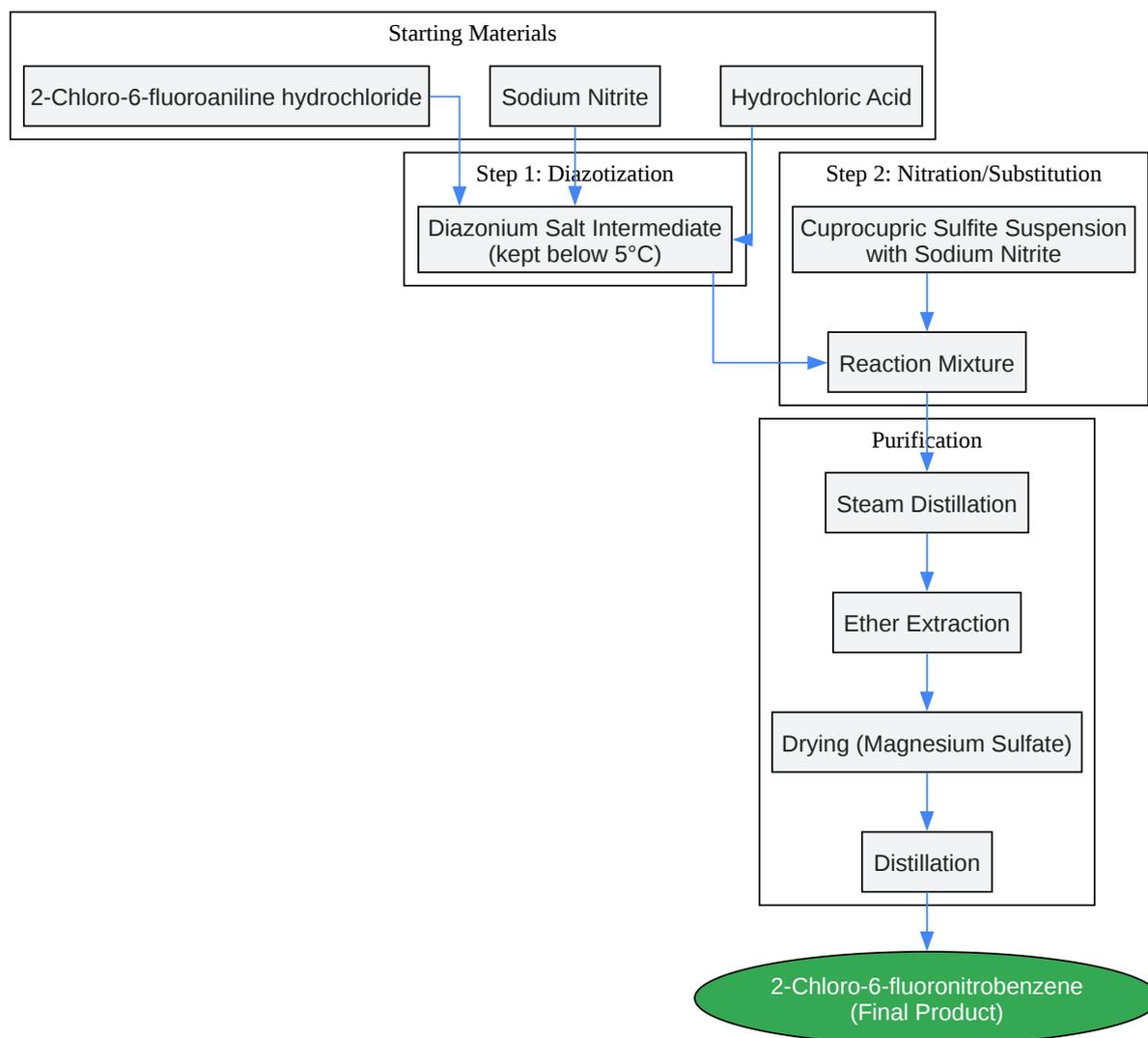
2-Chloro-6-fluoronitrobenzene, with the CAS number 64182-61-2, is a substituted aromatic compound containing chloro, fluoro, and nitro functional groups.[1] These groups provide multiple reactive sites, making it a versatile building block in organic synthesis.[1]

Table 1: Physicochemical Properties of **2-Chloro-6-fluoronitrobenzene**

Property	Value	Source(s)
CAS Number	64182-61-2	[2][3]
Molecular Formula	C ₆ H ₃ ClFNO ₂	[2][3][4]
Molecular Weight	175.54 g/mol	[2][4][5]
Boiling Point	245.1±20.0 °C (Predicted)	[6]
Density	1.494±0.06 g/cm ³ (Predicted)	[6]
Physical Form	Fused solid or liquid	[6][7]
Color	Yellow	[6]
InChI Key	GOIUPLBHNRTTIO- UHFFFAOYSA-N	[2][5][7]
Storage Temperature	Room Temperature	[6][7]

Synthesis Protocol

The synthesis of **2-Chloro-6-fluoronitrobenzene** can be achieved through a multi-step process starting from 2-chloro-6-fluoroaniline hydrochloride.[5][8] The general workflow involves diazotization of the aniline derivative followed by a Sandmeyer-type reaction.



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Caption: Synthesis workflow for **2-Chloro-6-fluoronitrobenzene**.

Experimental Protocol: Synthesis from 2-Chloro-6-fluoroaniline Hydrochloride[5][8]

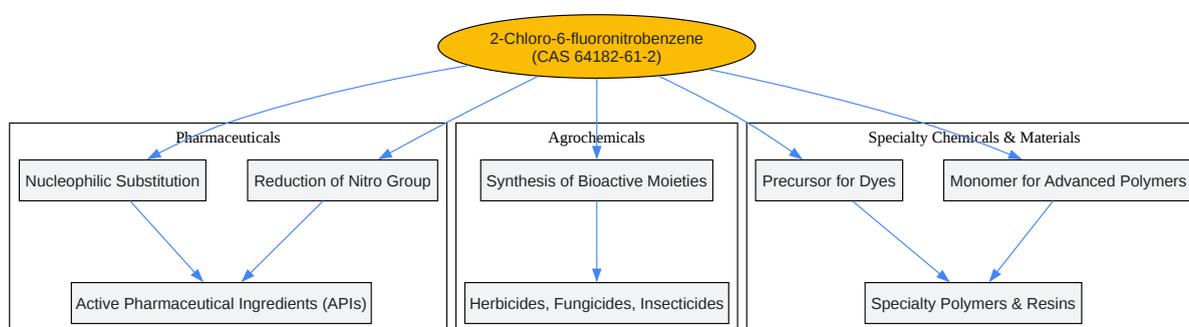
- Diazotization:
 - Prepare a solution of 17.2 g of 2-chloro-6-fluoroaniline hydrochloride and 12.5 ml of concentrated hydrochloric acid in 150 ml of water.
 - Slowly add a solution of 9 g of sodium nitrite in 25 ml of water to the aniline solution.
 - Crucially, maintain the temperature of the solution below 5°C throughout the addition.
- Substitution Reaction:
 - In a separate vessel, prepare a stirred suspension of 18 g of cuprocupric sulfite and 60 g of sodium nitrite in 300 ml of water at room temperature.
 - Add the previously prepared diazonium salt solution to this suspension.
 - Stir the resulting mixture for 1 hour at room temperature.
- Purification:
 - Steam distill the reaction mixture until no more product is observed condensing in the distillate.
 - Extract the distillate with ether.
 - Dry the ether extract using magnesium sulfate.
 - Concentrate the dried extract and distill the residue to yield the final product. The product is reported to have a boiling point of 148°-152° at 30 mm Hg.[8]

Applications in Research and Development

2-Chloro-6-fluoronitrobenzene is a highly versatile intermediate in the synthesis of complex organic molecules, primarily within the pharmaceutical and agrochemical industries.[1][9][10] Its

utility stems from the distinct reactivity of the chloro, fluoro, and nitro groups on the benzene ring, which allows for precise and varied chemical modifications.[1]

- **Pharmaceutical Synthesis:** The compound serves as a key building block for synthesizing Active Pharmaceutical Ingredients (APIs).[1][11] The strategic placement of its functional groups enables chemists to perform reactions like nucleophilic substitution and reduction to introduce new functionalities, leading to the development of novel therapeutic agents.[1][11]
- **Agrochemical Development:** In the agrochemical sector, this intermediate is instrumental in creating next-generation pesticides, herbicides, and fungicides.[10] Its derivatives can be tailored to exhibit potent and selective biological activity against pests and weeds, contributing to more effective and environmentally sustainable crop protection solutions.[10]
- **Specialty Chemicals and Materials Science:** Beyond life sciences, **2-Chloro-6-fluoronitrobenzene** is used in the synthesis of specialty chemicals, dyes, and advanced polymers.[9][10][12] Its unique electronic and structural properties can be harnessed to create materials with specific characteristics such as thermal stability or chemical resistance.[10][12]



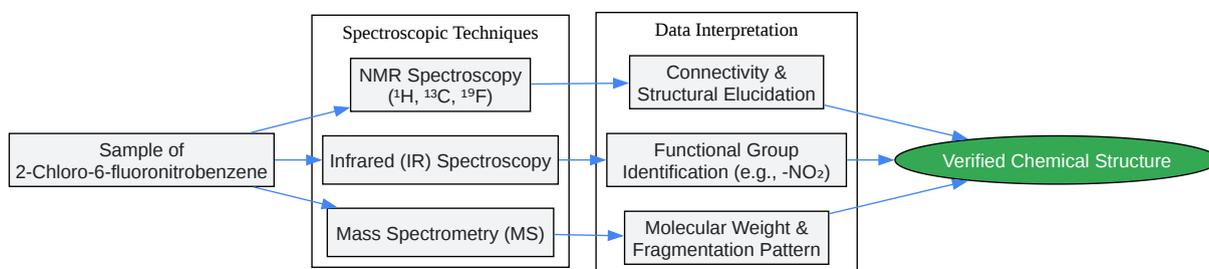
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Caption: Key application pathways for **2-Chloro-6-fluoronitrobenzene**.

Spectroscopic Analysis Workflow

The structural elucidation of **2-Chloro-6-fluoronitrobenzene** and its derivatives relies on standard spectroscopic techniques. While specific spectra for this compound require access to dedicated databases, a general analytical workflow is presented below.^[13] Spectroscopic data for similar compounds can be found in resources like ChemicalBook.^{[13][14]}

- Mass Spectrometry (MS): Provides the molecular weight and fragmentation pattern, confirming the elemental composition.
- Infrared (IR) Spectroscopy: Identifies characteristic functional groups, such as the C-NO₂ stretching vibrations, and aromatic C-H, C-Cl, and C-F bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H, ¹³C, ¹⁹F): Elucidates the precise connectivity of atoms. ¹H NMR shows the number and environment of protons, ¹³C NMR reveals the carbon skeleton, and ¹⁹F NMR provides information on the fluorine atom's environment and coupling.



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Caption: General workflow for spectroscopic structure determination.

Safety and Handling Information

2-Chloro-6-fluoronitrobenzene is considered a hazardous substance and requires careful handling in a laboratory or industrial setting.^{[15][16]} Appropriate personal protective equipment (PPE) and engineering controls are mandatory.

Table 2: Summary of Safety Information

Category	Information	Source(s)
Signal Word	Warning	[7]
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.	[7][17]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][17]
Handling	Use only outdoors or in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Do not breathe dust. Wash hands thoroughly after handling.	[15][16][17]
Storage	Keep container tightly closed. Store in a dry, cool, and well-ventilated place. Store locked up.	[15][17]
Incompatible Materials	Strong oxidizing agents, Strong bases.	[15]
Disposal	Dispose of contents/container in accordance with local, regional, national, and	[15][16]

international regulations. Do not let this chemical enter the environment.

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